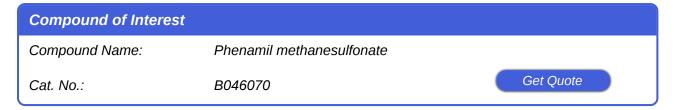


Application Notes and Protocols: Phenamil Methanesulfonate Stock Solution Preparation and Storage

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **phenamil methanesulfonate** stock solutions, a critical step for ensuring reproducibility and accuracy in research and drug development applications. **Phenamil methanesulfonate** is a potent epithelial sodium channel (ENaC) blocker and is also an inhibitor of the transient receptor potential polycystin-L (TRPP3) channel.

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data related to the solubility and recommended storage of **phenamil methanesulfonate**.

Table 1: Solubility of **Phenamil Methanesulfonate**



Solvent	Solubility	Notes	
Dimethyl sulfoxide (DMSO)	≥5 mg/mL[1][2]	Warming may be required.[1] [2]	
DMSO	Approximately 1 mg/mL[3]	Purge with an inert gas.[3]	
Dimethyl formamide (DMF)	Approximately 0.1 mg/mL[3]	Purge with an inert gas.[3]	
1:1 DMSO:PBS (pH 7.2)	Approximately 0.5 mg/mL[3]	Prepare by first dissolving in DMSO.[3]	
45% (w/v) aq 2-hydroxypropyl- β-cyclodextrin	2.5 mg/mL[1][2]		
Water	Insoluble[1][2]	_	
0.1 M HCl	Insoluble[1][2]	_	

Table 2: Recommended Storage Conditions for Phenamil Methanesulfonate

Form	Storage Temperature	Duration	Special Conditions
Crystalline Solid	-20°C[3]	≥4 years[3]	
Crystalline Solid	2-8°C	Not specified	Keep tightly closed and dry.
Stock Solution in Solvent	-80°C	6 months[4]	Stored under nitrogen. [4]
Stock Solution in Solvent	-20°C	1 month[4]	Stored under nitrogen. [4]
Aqueous Solution	Not Recommended	Not more than one day[3]	

Experimental Protocols



Protocol 1: Preparation of a Phenamil Methanesulfonate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **phenamil methanesulfonate** in DMSO.

Materials:

- Phenamil methanesulfonate (crystalline solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a clean, controlled environment, such as a laminar flow hood, to minimize contamination.
- Equilibration: Allow the vial of **phenamil methanesulfonate** solid to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of phenamil methanesulfonate powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 401.8 g/mol), weigh out 4.018 mg.
- Dissolution:
 - Transfer the weighed powder to a sterile amber microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.

Methodological & Application

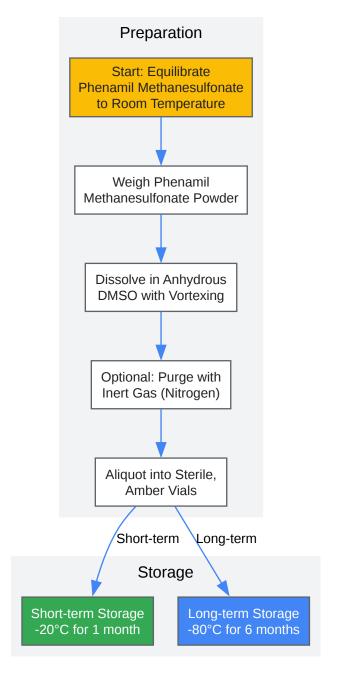




- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle
 warming may be applied if necessary to aid dissolution.[1][2]
- Inert Gas Purge (Optional but Recommended): To enhance stability, gently purge the headspace of the vial with an inert gas like nitrogen or argon before sealing.[3]
- Labeling: Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials.
- Storage: Store the stock solution at -20°C or -80°C as per the recommendations in Table 2.



Workflow for Phenamil Methanesulfonate Stock Solution Preparation



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Caption: Workflow for the preparation and storage of **phenamil methanesulfonate** stock solution.



Protocol 2: Preparation of a Working Solution in Aqueous Buffer

This protocol describes the preparation of a working solution from a DMSO stock solution. **Phenamil methanesulfonate** is sparingly soluble in aqueous buffers.[3]

Materials:

- Phenamil methanesulfonate stock solution in DMSO (from Protocol 1)
- Aqueous buffer of choice (e.g., PBS, pH 7.2)
- Sterile conical tubes or appropriate vessels
- Pipettes and sterile filter tips

Procedure:

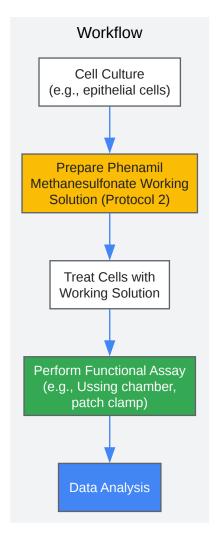
- Thawing: Thaw the frozen DMSO stock solution at room temperature.
- Dilution:
 - For maximum solubility, first, dissolve the phenamil methanesulfonate in DMSO and then dilute with the aqueous buffer of choice.[3]
 - Add the desired volume of the aqueous buffer to a sterile tube.
 - While vortexing the buffer, add the required volume of the DMSO stock solution dropwise to ensure rapid mixing and prevent precipitation.
 - Note: The final concentration of DMSO in the working solution should be kept as low as possible and a vehicle control should be used in experiments.
- Usage: Use the freshly prepared aqueous working solution immediately. It is not recommended to store aqueous solutions for more than one day.[3]

Signaling Pathways and Experimental Workflows



The proper preparation of **phenamil methanesulfonate** solutions is the initial step in various experimental workflows. For instance, in studies investigating its effect on the epithelial sodium channel (ENaC), a typical workflow would involve cell culture, treatment with the prepared **phenamil methanesulfonate** working solution, and subsequent functional assays.

Experimental Workflow for ENaC Inhibition Assay



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Caption: A generalized experimental workflow for studying ENaC inhibition.

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